

# Formulation of UV-Curable Adhesives with Irgacure 369: Application Notes and Protocols

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## Compound of Interest

**Compound Name:** 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

**Cat. No.:** B048418

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These application notes provide a comprehensive guide to formulating and evaluating UV-curable adhesives utilizing the photoinitiator Irgacure 369. This document outlines representative formulations, detailed experimental protocols for performance testing, and visual representations of the underlying chemical processes and experimental workflows.

## Introduction to UV-Curable Adhesives and Irgacure 369

UV-curable adhesives are single-component systems that rapidly polymerize upon exposure to ultraviolet (UV) light.<sup>[1]</sup> This technology offers numerous advantages, including fast curing times, low energy consumption, and the absence of volatile organic compounds (VOCs).<sup>[2][3]</sup> The formulation of these adhesives typically involves three primary components: oligomers, monomers, and a photoinitiator.<sup>[4][5]</sup>

- **Oligomers:** These are low molecular weight polymers that form the backbone of the adhesive and largely determine its viscoelastic properties, such as shear strength.<sup>[1]</sup> Common oligomers include epoxy acrylates, urethane acrylates, and polyester acrylates.<sup>[1][5]</sup>
- **Monomers:** Functioning as reactive diluents, monomers control the viscosity of the uncured adhesive and influence the crosslink density and final properties of the cured polymer.<sup>[1]</sup>

Acrylates and methacrylates are frequently used monomers.[4]

- Photoinitiators: These molecules absorb UV light and generate reactive species (free radicals or cations) that initiate the polymerization process.[1]

Irgacure 369 is a highly efficient, Type I free-radical photoinitiator, chemically identified as 2-Benzyl-2-(dimethylamino)-1-[4-(4-morpholinyl)phenyl]-1-butanone.[6][7][8] It is particularly effective in pigmented UV-curable systems and is characterized by its high efficiency in generating free radicals upon UV exposure, leading to rapid curing.[9][10]

## Representative Formulations

The following tables provide representative formulations for UV-curable adhesives. These are starting points and can be optimized based on specific application requirements. The concentration of Irgacure 369 typically ranges from 0.5% to 5% by weight, depending on the formulation's opacity and desired cure speed.[6]

Table 1: General Purpose UV-Curable Adhesive Formulation

Component	Chemical Class	Function	Concentration (wt%)
Urethane Acrylate Oligomer	Oligomer	Provides flexibility and toughness	40 - 60
Isobornyl Acrylate (IBOA)	Monomer	Lowers viscosity, improves adhesion	20 - 30
N-Vinylpyrrolidone (NVP)	Monomer	Enhances cure speed and adhesion	5 - 15
Tri(propylene glycol) diacrylate (TPGDA)	Monomer	Crosslinker, improves hardness	5 - 10
Irgacure 369	Photoinitiator	Initiates polymerization	1 - 4
Adhesion Promoter (e.g., silane)	Additive	Enhances bonding to specific substrates	0.5 - 2

Table 2: UV-Curable Pressure-Sensitive Adhesive (PSA) Formulation

Component	Chemical Class	Function	Concentration (wt%)
Acrylic Oligomer	Oligomer	Provides tack and peel strength	50 - 70
2-Ethylhexyl Acrylate (2-EHA)	Monomer	Imparts tackiness and flexibility	20 - 30
Icosyl Acrylate	Monomer	Modifies viscoelastic properties	5 - 15
Irgacure 369	Photoinitiator	Initiates polymerization	0.5 - 3
Tackifier Resin	Additive	Increases tack	5 - 15

## Experimental Protocols

### Adhesive Preparation

- In a light-blocking container, combine the oligomers, monomers, and any other additives.
- Stir the mixture at room temperature using a mechanical stirrer until a homogeneous solution is obtained.
- Add the specified amount of Irgacure 369 to the mixture.
- Continue stirring in the absence of light until the photoinitiator is completely dissolved.
- Degas the formulation in a vacuum chamber to remove any entrapped air bubbles.

### UV Curing Procedure

- Apply a uniform film of the adhesive onto the desired substrate using a film applicator or a doctor blade to control the thickness.
- Place the coated substrate under a UV lamp (e.g., a medium-pressure mercury lamp).

- Expose the adhesive to UV radiation. The required UV dose will depend on the film thickness, the concentration of Irgacure 369, and the opacity of the formulation. A typical UV dose for curing can range from 500 to 2000 mJ/cm<sup>2</sup>.
- Monitor the cure state by assessing the tack-free nature of the surface.

## Performance Testing

This test measures the force required to peel an adhesive film from a substrate at a specified angle and speed.

- Sample Preparation: Apply a strip of the adhesive-coated flexible substrate (e.g., PET film) onto a rigid substrate (e.g., stainless steel). Use a roller to ensure intimate contact.
- Testing: After a specified dwell time (e.g., 24 hours), mount the rigid substrate in the jaws of a tensile testing machine.
- Peel the flexible substrate from the rigid substrate at a 90° or 180° angle at a constant speed (e.g., 300 mm/min).[\[11\]](#)
- Record the force required to peel the adhesive. The peel strength is typically reported in Newtons per meter (N/m) or pounds per inch (lb/in).

This test determines the shear strength of an adhesive bond between two rigid substrates.

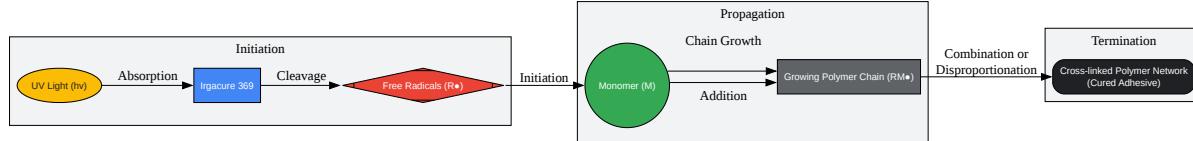
- Sample Preparation: Apply the adhesive to a defined area on one end of a substrate. Place a second substrate over the adhesive to create a single lap joint with a specified overlap area (e.g., 25 mm x 12.5 mm).[\[12\]](#)
- Cure the adhesive as described in section 3.2.
- Testing: Mount the bonded specimen in the grips of a universal testing machine.
- Apply a tensile force to the specimen at a constant rate until the bond fails.[\[13\]](#)
- The shear strength is calculated by dividing the maximum load at failure by the overlap area and is reported in megapascals (MPa) or pounds per square inch (psi).[\[13\]](#)[\[12\]](#)

This test assesses the initial "stickiness" of a pressure-sensitive adhesive.

- Sample Preparation: Form a loop with a strip of the adhesive-coated substrate, with the adhesive side facing out.
- Testing: Lower the loop onto a test surface (e.g., a clean glass plate) until it makes contact over a defined area.
- Immediately withdraw the loop from the surface at a constant speed.
- The force required to detach the loop is the measure of its tack.

## Visualizations

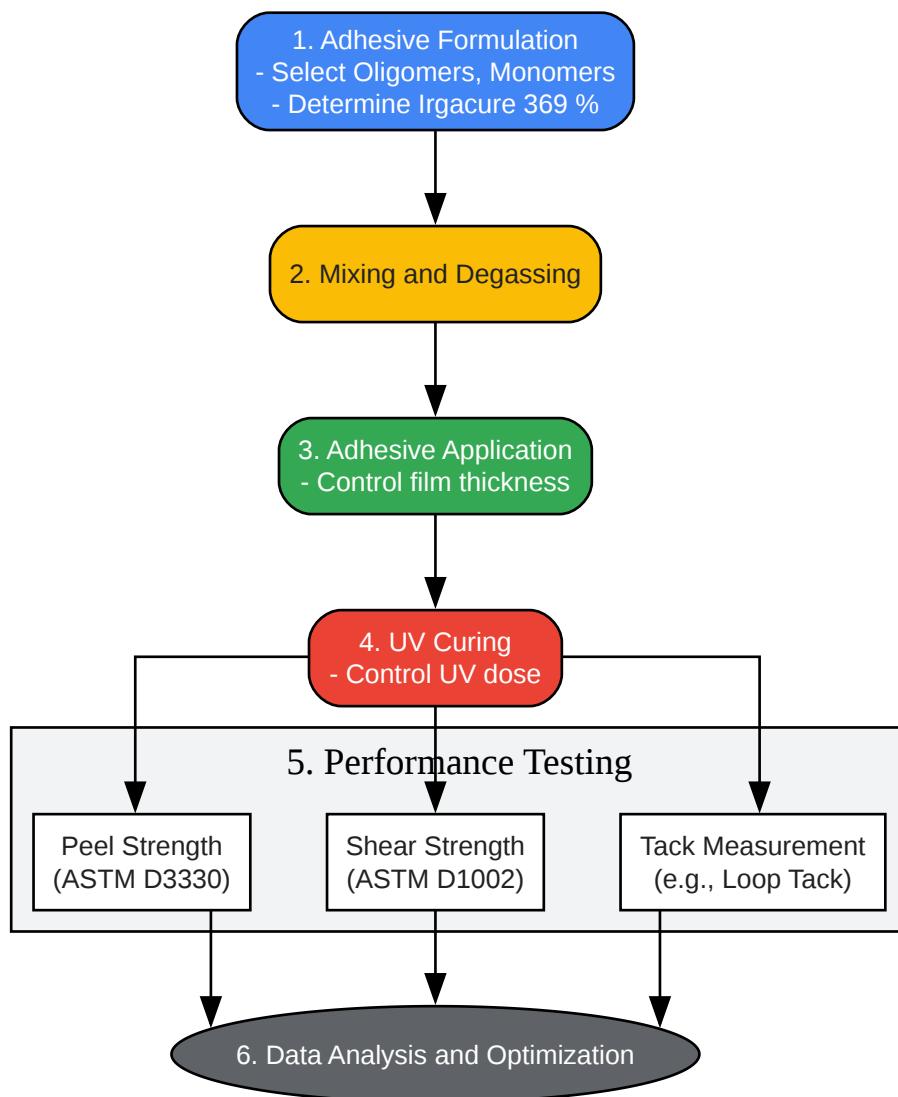
### UV Curing Mechanism with Irgacure 369



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Caption: UV Curing Mechanism Initiated by Irgacure 369.

## Experimental Workflow for Adhesive Formulation and Testing



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Caption: Experimental Workflow for Formulation and Testing.

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